Discovery and origin of Thiosildenafil

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Compound of Interest	
Compound Name:	*Thiosildenafil*
CAS No.:	*479073-79-5*
Cat. No.:	*B029118*

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Technical Whitepaper: The Emergence and Characterization of **Thiosildenafil**

Executive Summary

Thiosildenafil is a synthetic structural analogue of the phosphodiesterase type 5 (PDE5) inhibitor sildenafil. It emerged in the mid-2000s not from clinical development pipelines, but as a "designer drug" specifically engineered to evade regulatory screening of dietary supplements. By substituting the carbonyl oxygen of sildenafil with a sulfur atom (bioisosteric replacement), clandestine chemists created a molecule that retains pharmacological activity while altering its physicochemical fingerprint enough to bypass standard UV and mass spectrometric libraries of the time. This guide details the chemical origin, synthesis pathway, and validated detection protocols for researchers and regulatory scientists.

Chemical Genesis & Structural Homology

The "discovery" of **thiosildenafil** was a forensic event rather than a therapeutic milestone. It was first identified by regulatory laboratories (e.g., Venhuis et al., 2008) in adulterated "herbal" sexual enhancement products.

- Parent Molecule: Sildenafil (

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)[1][2][3]

- Analogue: **Thiosildenafil** (

)
- Modification: Thionation of the amide carbonyl at the C-7 position of the pyrazolo[4,3-d]pyrimidine ring.

Mechanistic Implication: The replacement of Oxygen (electronegativity 3.44) with Sulfur (electronegativity 2.58) lowers the polarity of the functional group. This modification—known as thionation—increases the molecule's lipophilicity (

), potentially altering membrane permeability and metabolic stability while maintaining the hydrogen-bonding geometry required for the PDE5 active site.

Synthetic Pathway: The Lawesson’s Route

The synthesis of **thiosildenafil** does not require de novo construction of the ring system. It is typically achieved through the direct chemical modification of sildenafil (or its immediate precursor) using a thionating agent, most commonly Lawesson’s Reagent.

Reaction Mechanism

Lawesson’s Reagent (2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane-2,4-disulfide) acts as a sulfur source. In refluxing toluene, it converts the amide carbonyl into a thioamide.

DOT Diagram: Synthetic Pathway



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Figure 1: The chemical transformation of Sildenafil to **Thiosildenafil** via Lawesson's Reagent. The reaction is driven by the formation of the stable P=O bond in the byproduct.

Analytical Identification Protocols

Detecting **thiosildenafil** requires specific adjustments to standard sildenafil protocols due to the mass shift and spectral changes.

Protocol A: LC-MS/MS Detection

The sulfur substitution adds 16.06 Da to the molecular weight. The fragmentation pattern remains similar to sildenafil but with mass-shifted daughter ions for fragments containing the pyrazolopyrimidine core.

Instrument Settings (Triple Quadrupole):

- Ionization: ESI Positive Mode
- Capillary Voltage: 3.5 kV
- Source Temp: 350°C

Data Table: Mass Transitions

Analyte	Precursor Ion	Quantifier Ion (m/z)	Qualifier Ion (m/z)	Collision Energy (eV)
Sildenafil	475.2	283.1	100.1	35
Thiosildenafil	491.2	299.1	116.1	35

Note: The m/z 299 fragment corresponds to the thionated core structure, confirming the modification is on the ring system, not the piperazine tail.

Protocol B: UV-Vis Spectroscopy (The "Red Shift" Marker)

A critical rapid-screening tool is UV spectroscopy. The C=S bond has a lower energy

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transition than the C=O bond.

- Sildenafil

  : ~292 nm

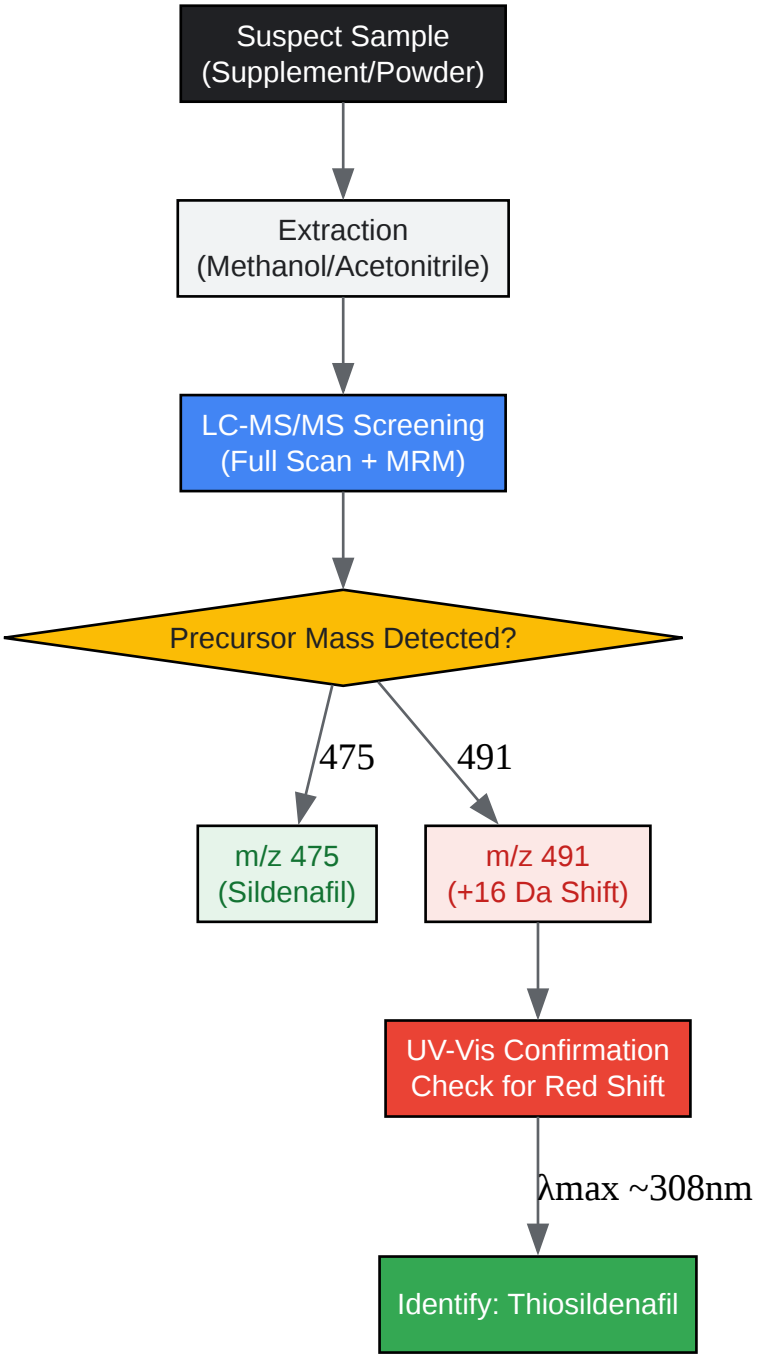
- **Thiosildenafil**

  : ~308 nm (Bathochromic shift)

- Observation: **Thiosildenafil** solutions often appear slightly yellow compared to the colorless sildenafil solutions.

DOT Diagram: Analytical Decision Tree

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Figure 2: Step-by-step logic for differentiating **Thiosildenafil** from its parent compound in complex matrices.

Pharmacological & Toxicological Profile

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Research into **thiosildenafil** is largely limited to in vitro studies and forensic toxicology reports, as it has never undergone FDA-approved clinical trials.

- PDE5 Inhibition: **Thiosildenafil** acts as a potent PDE5 inhibitor.[4][5] Structural Activity Relationship (SAR) studies indicate that the thione substitution preserves binding affinity to the PDE5 catalytic site, often with

  values comparable to sildenafil (low nanomolar range).

- Pharmacokinetics: The increased lipophilicity suggests potentially faster absorption and wider tissue distribution. However, the metabolic fate of the thiocarbonyl group is a safety concern; oxidative desulfuration in the liver (mediated by CYP450) can generate reactive sulfur species, potentially leading to hepatotoxicity.

- Adverse Events: Users unknowingly consuming **thiosildenafil** risk the same side effects as sildenafil (hypotension, visual disturbances) but with added risks of uncharacterized metabolic toxicity.

References

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